

Application Notes and Protocols: Pigment Orange 36 in Automotive and Industrial Coatings

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Compound of Interest

Compound Name: PIGMENT ORANGE 36

Cat. No.: B078092

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These application notes provide a comprehensive overview of **Pigment Orange 36** (PO 36), a high-performance benzimidazolone pigment, for its use in automotive and industrial paint formulations. This document details the pigment's key performance characteristics, presents its properties in a comparative format, and offers detailed experimental protocols for its evaluation.

Pigment Orange 36 is a semi-transparent to opaque organic pigment that offers a bright, reddish-orange shade.^[1] It is widely recognized for its exceptional lightfastness, weather resistance, and heat stability, making it a suitable choice for demanding applications such as automotive original equipment manufacturer (OEM) and refinish coatings, as well as various industrial paints.^{[1][2][3][4][5]} Its good rheological properties allow for high pigment concentrations without negatively impacting gloss.^{[1][6]}

Key Performance Characteristics

Pigment Orange 36 is valued for its durability and versatile application range.^[2] Key features include:

- **High Lightfastness and Weather Resistance:** Exhibits outstanding resistance to degradation from sunlight and atmospheric conditions, ensuring long-term color retention in exterior applications.^{[2][4][7]}

- **Excellent Heat Stability:** Maintains its color and integrity at elevated temperatures encountered during baking processes for automotive and industrial coatings.[4]
- **Good Chemical Resistance:** Shows strong resistance to acids, alkalis, and various solvents, which is critical for performance in harsh industrial environments.[1][6][7]
- **High Tinting Strength and Opacity:** Provides excellent hiding power and vibrant color, even at lower concentrations.[1][5]
- **Good Dispersibility:** Can be readily dispersed in a variety of solvent-borne and water-borne paint systems.[4]
- **Versatile Compatibility:** It can be blended with other pigments, such as quinacridones and inorganic chrome-free pigments, to achieve a wide range of orange and red shades.[1][2]

Quantitative Performance Data

The following tables summarize the typical quantitative performance data for **Pigment Orange 36**, compiled from various sources. These values can vary depending on the specific grade, formulation, and testing conditions.

Table 1: Physical and Chemical Properties

Property	Value
Chemical Class	Benzimidazolone[4]
C.I. Name	Pigment Orange 36[4]
C.I. Number	11780[4]
CAS Number	12236-62-3[4]
Density	1.50 - 1.70 g/cm³[8]
Specific Surface Area	14 - 31 m²/g[7][8]
Oil Absorption	35 - 60 g/100g [9][10]

Table 2: Fastness Properties (on a scale of 1-5, where 5 is excellent)

Resistance Property	Rating
Water Resistance	5[8]
Acid Resistance	5[6][7][8]
Alkali Resistance	5[6][7][8]
Solvent Resistance (Ethanol)	4 - 5[9]
Solvent Resistance (Xylene)	4[9]
Migration Resistance	5[7]

Table 3: Lightfastness and Heat Stability

Property	Rating/Value
Lightfastness (BWS, 1-8 scale, 8 is excellent)	7 - 8[7][8][9]
Weather Fastness (1-5 scale, 5 is excellent)	5[8]
Heat Stability	160 - 250 °C[7][9]

Experimental Protocols

Detailed methodologies for evaluating **Pigment Orange 36** in coating formulations are provided below. These protocols are based on industry-standard testing methods.

Protocol 1: Pigment Dispersion and Fineness of Grind

Objective: To properly disperse **Pigment Orange 36** into a liquid coating system and determine the degree of dispersion.

Materials:

- **Pigment Orange 36**
- Resin/Binder system (e.g., acrylic, alkyd, polyester)
- Solvents

- Dispersant additives
- High-speed disperser or bead mill
- Hegman grind gauge (ASTM D1210)

Procedure:

- Premix Preparation: In a suitable container, combine the resin, solvents, and dispersant.
- Pigment Addition: While mixing at low speed, gradually add the specified amount of **Pigment Orange 36** to the premix.
- Dispersion: Increase the speed of the disperser to create a vortex. Continue to disperse at high speed for a predetermined time (e.g., 20-30 minutes) or until a stable temperature is reached. For bead milling, follow the manufacturer's operating instructions.
- Fineness of Grind Measurement: a. Place a small amount of the pigment dispersion at the deep end of the Hegman gauge. b. With a scraper blade held at a 45-degree angle, draw down the dispersion towards the shallow end of the gauge. c. Immediately observe the gauge at a low angle and note the point where a significant number of coarse particles are visible in a continuous line. d. Record the Hegman value at this point. A higher Hegman number indicates a finer dispersion.

Protocol 2: Colorimetric Analysis

Objective: To quantitatively measure the color of a coating formulated with **Pigment Orange 36**.

Materials:

- Coating sample containing **Pigment Orange 36**
- Applicator bar (e.g., bird applicator)
- Test charts (e.g., Leneta chart)
- Spectrophotometer

- Color measurement software (CIELAB color space)

Procedure:

- Sample Preparation: Apply the coating to a test chart using an applicator bar to ensure a uniform film thickness.
- Curing: Allow the coated panel to dry or cure according to the formulation's specifications (e.g., air dry, bake at a specific temperature and time).
- Color Measurement: a. Calibrate the spectrophotometer according to the manufacturer's instructions. b. Measure the color of the cured coating at multiple points on the test chart. c. Record the CIELAB values (L, a, b). L represents lightness, a* represents the red/green axis, and b* represents the yellow/blue axis. d. Compare the color values to a standard or a control sample to determine the color difference (ΔE^*).

Protocol 3: Lightfastness and Weathering Resistance

Objective: To evaluate the durability of a coating containing **Pigment Orange 36** under simulated environmental conditions.

Materials:

- Cured coating panels
- Accelerated weathering apparatus (e.g., QUV or Xenon arc chamber) (ASTM D4587)
- Spectrophotometer
- Gloss meter

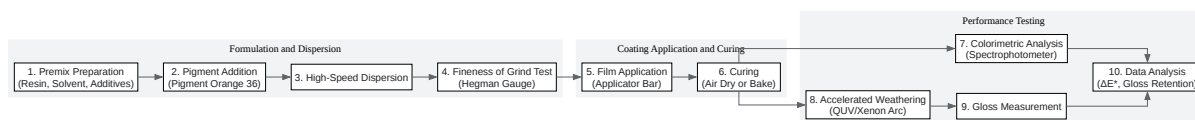
Procedure:

- Initial Measurements: Before exposure, measure the initial color (L, a, b*) and gloss (at 20° and 60° angles) of the coated panels.
- Accelerated Weathering: a. Place the panels in the accelerated weathering apparatus. b. Program the device to a specified cycle of UV light exposure, condensation, and/or water

spray that is relevant to the intended application (e.g., automotive OEM specifications).

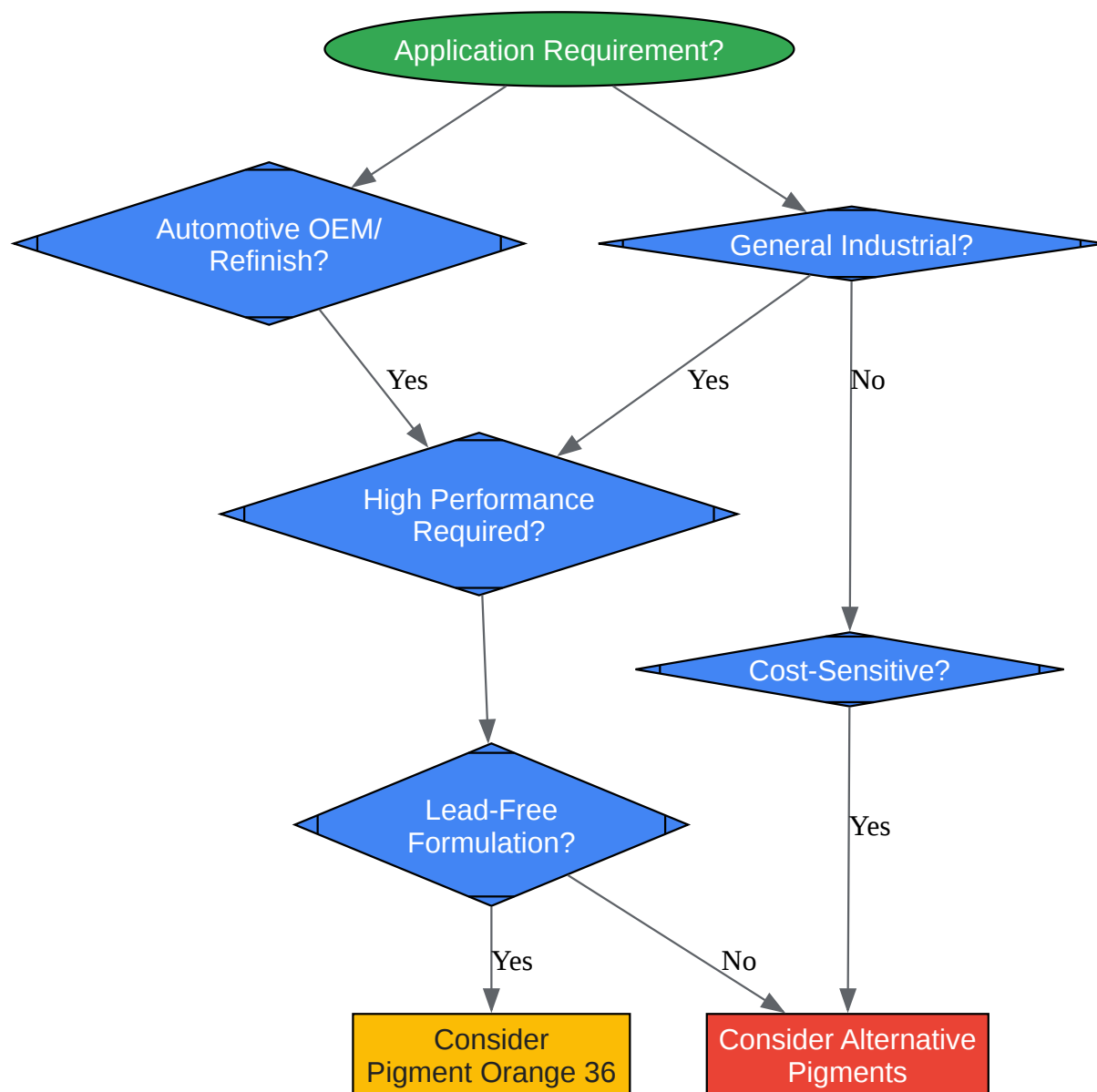
- Periodic Evaluation: At regular intervals (e.g., every 250, 500, 1000 hours), remove the panels and repeat the color and gloss measurements.
- Data Analysis: a. Calculate the change in color (ΔE) and the percent gloss retention over time. b. A smaller ΔE and higher gloss retention indicate better lightfastness and weathering resistance.

Diagrams



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Caption: Experimental workflow for evaluating **Pigment Orange 36** in coatings.



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Caption: Decision logic for selecting **Pigment Orange 36**.

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References

- 1. zeyachem.net [zeyachem.net]
- 2. DuraPaint®3236 Pigment Orange 36 | Fineland Chem [finelandchem.com]
- 3. epsilonpigments.com [epsilonpigments.com]
- 4. prasadinternational.com [prasadinternational.com]
- 5. Best HermcolÂ® Orange HL70 (Pigment Orange 36) Manufacturer and Factory | Hermeta [hermetachem.com]
- 6. Pigment Orange 36 - SY Chemical Co., Ltd. [sypigment.com]
- 7. Pigment Orange 36 | Fast Orange HL | CAS 12236-62-3 | Origo Chemical [origochem.com]
- 8. zeyachem.net [zeyachem.net]
- 9. colors-india.com [colors-india.com]
- 10. icdn.tradew.com [icdn.tradew.com]
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